

# A Technical Guide to the Formation Conditions and Petrogenesis of Cummingtonite

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## Compound of Interest

Compound Name: CUMMINGTONITE

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Introduction: **Cummingtonite** is a metamorphic amphibole belonging to the magnesium-iron silicate hydroxide family, with the generalized chemical formula  $(\text{Mg}, \text{Fe}^{2+})_7\text{Si}_8\text{O}_{22}(\text{OH})_2$ .<sup>[1][2][3]</sup> As an intermediate member of the **cummingtonite**-grunerite solid solution series, it serves as a critical indicator mineral in petrological studies.<sup>[2][4]</sup> Its presence in metamorphic and, more rarely, igneous rocks provides valuable insights into the pressure, temperature, and chemical conditions of their formation.<sup>[5][6]</sup> This guide offers an in-depth examination of the formation conditions, petrogenesis, and experimental synthesis of **cummingtonite** for researchers and scientists in the geological fields.

## Physicochemical Properties and Composition

**Cummingtonite** crystallizes in the monoclinic system and is typically found as fibrous to elongated prismatic grains.<sup>[1][7]</sup> It is characterized by its light brown to dark green or gray coloration and a vitreous to silky luster.<sup>[1][4]</sup> **Cummingtonite** is compositionally similar to anthophyllite, which is an orthorhombic polymorph, though **cummingtonite** tends to have slightly higher calcium content and lower concentrations of ferric iron and aluminum.<sup>[3][4]</sup>

The mineral is defined as the intermediate in a solid-solution series with the iron-rich end-member, grunerite  $(\text{Fe}_7\text{Si}_8\text{O}_{22}(\text{OH})_2)$ .<sup>[2]</sup> The term **cummingtonite** is typically used for compositions containing between 30 and 70 percent of the grunerite component.<sup>[2][4]</sup> Significant substitution of manganese for the iron and magnesium cations is also common, forming series with manganocummingtonite and manganogrunerite.<sup>[2][4]</sup>

Table 1: Quantitative Data on **Cummingtonite** Formation Conditions

Parameter	Value	Geological Context/Source
General Temperature Range	400 - 800 °C	Encompasses the full range from metamorphic to some igneous occurrences. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>
General Pressure Range	< 1 - 15 kbar	Stability is pressure-dependent and extends to high pressures in specific bulk compositions (e.g., ironstones). <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Metamorphic Facies	Greenschist to Amphibolite Facies	Most common conditions for the formation of cummingtonite in regional metamorphism. <a href="#">[1]</a>
Experimental Stability (Mn-Cummingtonite)	650 - 675 °C	At 0.5, 1.0, and 1.5 kbar under hydrothermal conditions. <a href="#">[10]</a>
580 - 640 °C	At 3 kbar under hydrothermal conditions. <a href="#">[10]</a>	
Experimental Stability (Fe-Mg Cummingtonite)	700 - 850 °C	Studied within the melting range at 5 kbar water pressure in a quartz-plagioclase system. <a href="#">[11]</a>
Paragenesis with Olivine + Quartz	< 740 °C, < 10 kbar	Typical for metamorphosed iron formations. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Paragenesis with Orthopyroxene + Quartz	Higher Temperatures & Pressures	Signifies higher grade conditions compared to the olivine-quartz paragenesis. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>

Table 2: Chemical Composition and Key Substitutions

Component	Formula / Description	Significance
General Formula	$(\text{Mg}, \text{Fe}^{2+})_7\text{Si}_8\text{O}_{22}(\text{OH})_2$	Defines the basic structure of the cummingtonite-grunerite series.[1][3]
Magnesiocummingtonite End-Member	$\text{Mg}_7\text{Si}_8\text{O}_{22}(\text{OH})_2$	The magnesium-dominant end of the solid solution series.[2]
Grunerite End-Member	$\text{Fe}_7\text{Si}_8\text{O}_{22}(\text{OH})_2$	The iron-dominant end-member; cummingtonite is the intermediate.[2][4]
Manganese Substitution	Mn can substitute for (Fe,Mg)	Leads to manganese-rich species like tirodite $(\text{Mn}_2\text{Mg}_5\text{Si}_8\text{O}_{22}(\text{OH})_2)$ and dannemorite $(\text{Mn}_2\text{Fe}_5\text{Si}_8\text{O}_{22}(\text{OH})_2)$ . [2][4]
Calcium Content	Generally low, but higher than in anthophyllite.	A small amount of calcium may be necessary to stabilize the monoclinic cummingtonite structure over the orthorhombic anthophyllite structure.[3][4][12]
Aluminum and Ferric Iron	Concentrations are typically low.	Cummingtonite generally has lower Al and $\text{Fe}^{3+}$ content compared to anthophyllite.[4]

## Petrogenesis of Cummingtonite

The formation of **cummingtonite** is intrinsically linked to the bulk chemical composition of the protolith and the metamorphic conditions it undergoes.

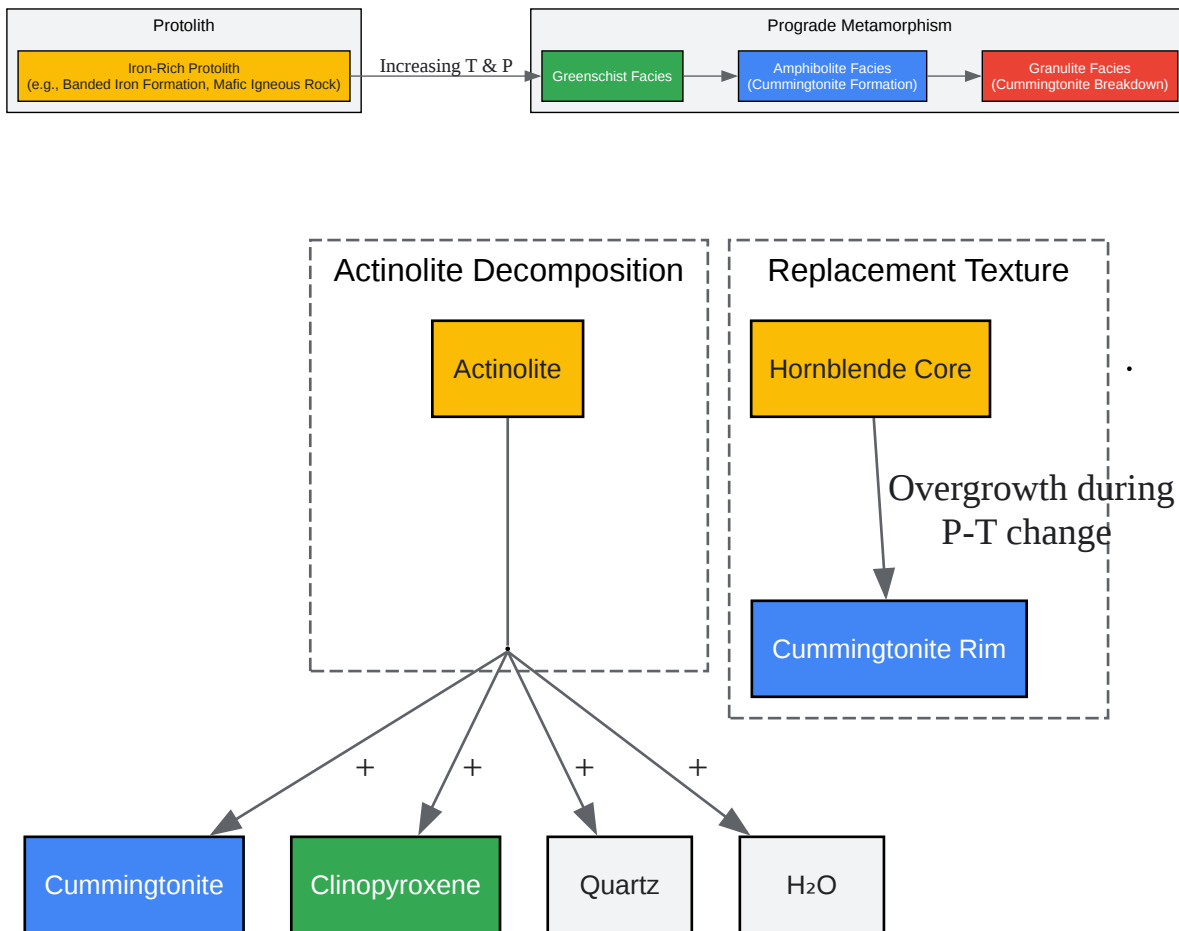
Geological Environments:

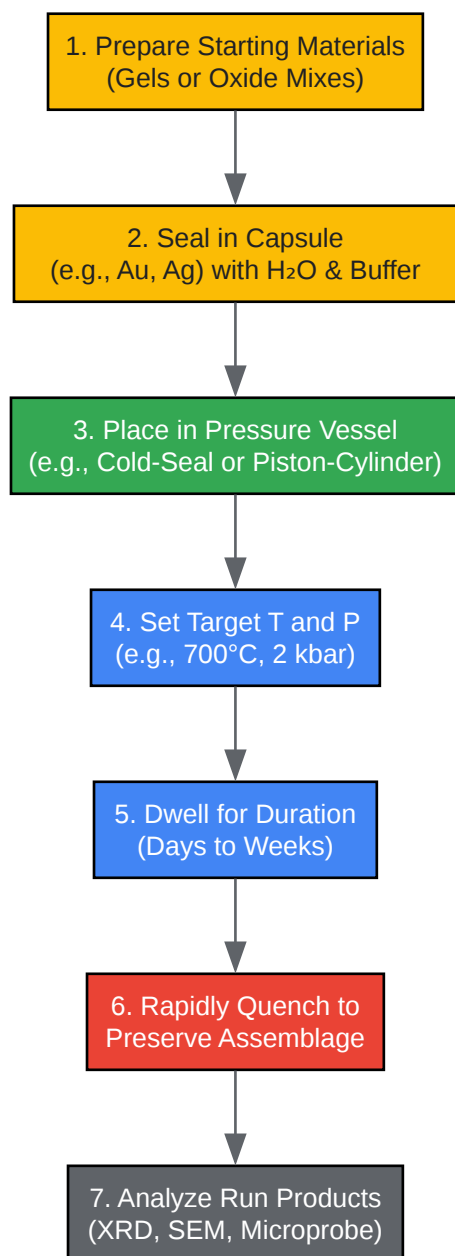
- Metamorphosed Iron Formations: **Cummingtonite** is a characteristic mineral of metamorphosed iron-rich sedimentary rocks, such as banded iron formations.[1][3] In these

settings, it is frequently associated with magnetite, quartz, and its iron-rich counterpart, grunerite.[\[1\]](#)[\[7\]](#)

- **Amphibolites:** It is commonly found in amphibolites, which are metamorphic rocks derived from magnesium-rich and calcium-poor protoliths like mafic igneous rocks (e.g., basalts, gabbros) or some sedimentary rocks.[\[2\]](#)[\[3\]](#)[\[5\]](#) In amphibolites, it often coexists with hornblende or actinolite.[\[2\]](#)[\[3\]](#)
- **Felsic Volcanic Rocks:** Less commonly, **cummingtonite** appears as a phenocryst in some felsic volcanic rocks like dacites, where its presence is an indicator of conditions in shallow, water-rich magma chambers.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- **Contact Metamorphism:** **Cummingtonite** can form in the contact aureoles of igneous intrusions where iron-rich rocks have been metamorphosed.[\[7\]](#)

**Formation Pathways:** **Cummingtonite** forms during prograde metamorphism as temperature and pressure increase. With continued heating to higher metamorphic grades (granulite facies), **cummingtonite** can break down to form members of the olivine and pyroxene series.[\[3\]](#) It can also form through the alteration or replacement of other minerals. For instance, **cummingtonite** has been observed as a reaction rim replacing augite and as overgrowths on hornblende during changes in metamorphic conditions.[\[7\]](#)[\[13\]](#)





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- To cite this document: BenchChem. [A Technical Guide to the Formation Conditions and Petrogenesis of Cummingtonite]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1174272#cummingtonite-formation-conditions-and-petrogenesis]

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